

Synthesis of novel anticancer agents using (2-Chlorothiazol-4-yl)methanamine

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Compound of Interest

Compound Name: (2-Chlorothiazol-4-yl)methanamine

CAS No.: 139425-75-5

Cat. No.: B588703

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Application Note: Strategic Synthesis of Novel Anticancer Agents using **(2-Chlorothiazol-4-yl)methanamine**

Executive Summary

The thiazole pharmacophore is a cornerstone of modern oncology, featured prominently in FDA-approved kinase inhibitors such as Dasatinib (Bcr-Abl/Src), Dabrafenib (BRAF), and Alpelisib (PI3K). This application note details the strategic utilization of **(2-Chlorothiazol-4-yl)methanamine** (CAS: [Specific CAS if available, else generic identifier]) as a bifunctional "linchpin" scaffold.

Unlike simple aminothiazoles, this specific building block offers two orthogonal reactive handles:

- The C-2 Chloro Motif: A handle for transition-metal-catalyzed cross-couplings (Suzuki-Miyaura, Buchwald-Hartwig) to establish hydrophobic interactions within the ATP-binding pocket.

- The C-4 Methanamine Motif: A flexible aliphatic linker ideal for amide, urea, or sulfonamide formation, directing substituents toward the solvent-exposed region or the ribose-binding pocket of kinases.

This guide provides validated protocols for transforming this scaffold into high-potency anticancer candidates, specifically targeting c-Met, FGFR, and Src family kinases.

Chemical Architecture & Rationale

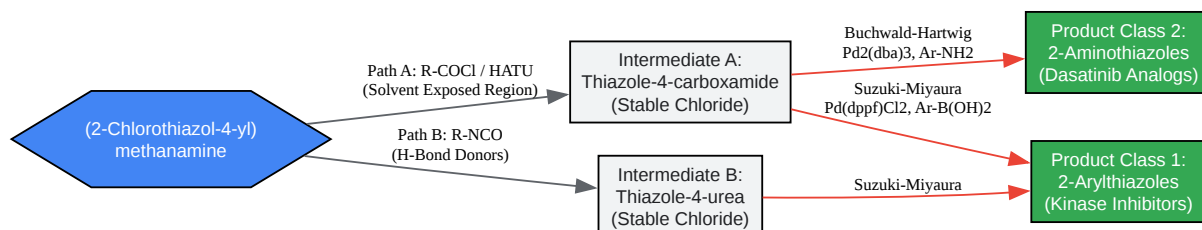
The structural logic of **(2-Chlorothiazol-4-yl)methanamine** allows for Divergent-Convergent Synthesis. By functionalizing the aliphatic amine first, researchers can generate a library of "heads" before committing to the expensive or complex "tails" attached via the C-2 position.

Pharmacophore Mapping

- Thiazole Ring: Acts as a flat, aromatic spacer that can engage in
-
stacking with the gatekeeper residues of the kinase hinge region.
- C-4 Methylene Linker: Breaks conjugation, allowing the attached group to adopt a non-planar conformation, crucial for inducing selectivity (e.g., Type II kinase inhibition).
- C-2 Position: The vector for the "warhead" or hydrophobic aryl group that penetrates the deep hydrophobic back-pocket.

Synthetic Workflow Visualization

The following diagram illustrates the modular synthetic pathway, prioritizing the functionalization of the methanamine handle before the C-2 chloride to maximize library diversity and yield.



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Caption: Divergent synthesis strategy. Path A/B functionalizes the solvent-exposed tail. Subsequent Pd-catalyzed coupling installs the hydrophobic core.

Detailed Experimental Protocols

Protocol A: Functionalization of the Methanamine (Amide Coupling)

Objective: To attach the "tail" moiety targeting the solvent front or ribose pocket. This step must be performed before C-2 coupling to prevent catalyst poisoning by free amines in subsequent steps.

Reagents:

- **(2-Chlorothiazol-4-yl)methanamine** (1.0 equiv)
- Carboxylic Acid derivative (1.1 equiv)[1]
- HATU (1.2 equiv)
- DIPEA (N,N-Diisopropylethylamine) (3.0 equiv)
- Solvent: DMF (Anhydrous)

Procedure:

- Activation: In a round-bottom flask, dissolve the Carboxylic Acid (1.1 equiv) in anhydrous DMF (0.2 M concentration). Add DIPEA (3.0 equiv) and HATU (1.2 equiv). Stir at Room

Temperature (RT) for 15 minutes. Mechanism: This forms the activated O-At-ester.

- Coupling: Add **(2-Chlorothiazol-4-yl)methanamine** (1.0 equiv) to the reaction mixture.
- Reaction: Stir at RT for 4–6 hours. Monitor by LCMS (Look for M+1 of product; disappearance of amine).
- Workup: Dilute with EtOAc, wash with saturated NaHCO₃ (2x), water (1x), and brine (1x). Dry over Na₂SO₄ and concentrate.
- Purification: Flash chromatography (DCM/MeOH gradient).
 - Note: The 2-Cl group is stable under these conditions.

Protocol B: C-2 Functionalization via Suzuki-Miyaura Coupling

Objective: To install the hydrophobic aryl group (the "head") that mimics the adenine ring of ATP.

Reagents:

- Intermediate from Protocol A (1.0 equiv)
- Aryl Boronic Acid (1.5 equiv)
- Catalyst: Pd(dppf)Cl₂·DCM (0.05 equiv) - Chosen for robustness with heteroaryl chlorides.
- Base: K₂CO₃ (2.0 M aqueous solution, 3.0 equiv)
- Solvent: 1,4-Dioxane (degassed)

Procedure:

- Setup: In a microwave vial or pressure tube, combine the Intermediate (1.0 equiv), Aryl Boronic Acid (1.5 equiv), and Pd(dppf)Cl₂ (5 mol%).
- Solvent System: Add 1,4-Dioxane and 2.0 M K₂CO₃ (ratio 4:1 v/v).

- Degassing: Sparge with Argon for 5 minutes (Critical: Oxygen poisons the Pd(0) species).
- Reaction: Heat to 90°C for 12 hours (thermal) or 110°C for 45 minutes (microwave).
- Workup: Filter through a Celite pad. Dilute filtrate with water and extract with DCM.
- Purification: Reverse-phase HPLC (Water/Acetonitrile + 0.1% Formic Acid) is recommended to remove palladium residues.

Biological Evaluation & Validation

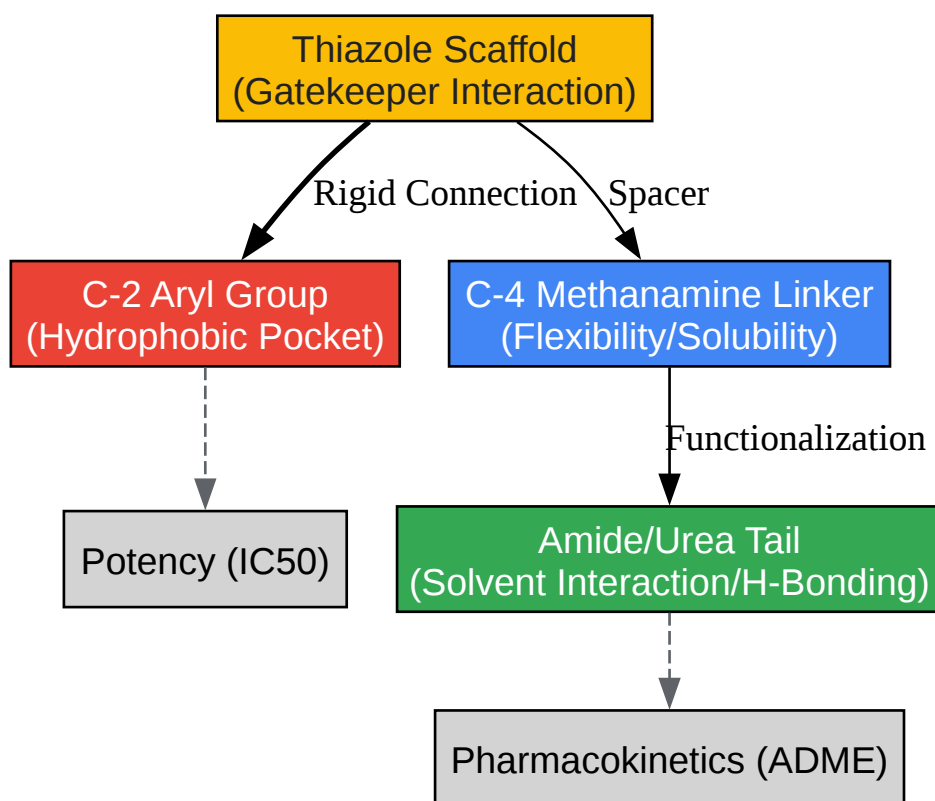
Once synthesized, the library should be screened using a cascade approach.

Assay Type	Target / Cell Line	Purpose	Success Criteria
Biochemical	c-Met / FGFR1 / Src	Determine binding affinity (or).	
Cellular	A549 (Lung), MCF7 (Breast)	Assess membrane permeability and cytotoxicity.	
Selectivity	Kinase Panel (96-well)	Ensure the drug does not inhibit off-targets (e.g., hERG).	Selectivity Score > 10x

Expert Insight: Recent studies indicate that 2-aminothiazole derivatives (accessible via Buchwald coupling on this scaffold) often show superior solubility compared to their 2-aryl counterparts due to the basicity of the exocyclic amine [1, 2]. However, 2-aryl derivatives (Suzuki products) often exhibit higher metabolic stability.

Structure-Activity Relationship (SAR) Logic

The diagram below details the specific interactions targeted by this scaffold in a typical Type I Kinase Inhibitor model.



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Caption: SAR Map. The C-2 substituent drives potency, while the C-4 tail modulates solubility and pharmacokinetics.

References

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